Spectroscopic data for 5-Ethyl-2,4-dimethylheptane

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Compound of Interest	
Compound Name:	5-Ethyl-2,4-dimethylheptane
Cat. No.:	B14553545

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Chemical Structure and Properties

5-Ethyl-2,4-dimethylheptane is a saturated acyclic hydrocarbon with the chemical formula $C_{11}H_{24}$ and a molecular weight of 156.31 g/mol .[1][2] Its structure consists of a seven-carbon heptane backbone with methyl groups at positions 2 and 4, and an ethyl group at position 5.

Molecular Structure:

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References

- 1. 5-Ethyl-2,4-dimethylheptane | C11H24 | CID 53423719 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. heptane, 5-ethyl-2,4-dimethyl- [webbook.nist.gov]

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